

Comparative Bioactivity Guide: Piperidine-1,4-dicarboxamide vs. Piperidine-4-carboxamide

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Compound of Interest

Compound Name: Piperidine-1,4-dicarboxamide

CAS No.: 865076-05-7

Cat. No.: B2901976

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Executive Summary: The Scaffold "Switch"

This guide analyzes the functional divergence between Piperidine-4-carboxamide (P4C) and its -carbamoylated derivative, **Piperidine-1,4-dicarboxamide** (P14D).

In medicinal chemistry, these two structures represent a critical "switch" in lead optimization:

- P4C (Isonipecotamide) acts as a basic, polar scaffold capable of forming high-energy salt bridges (e.g., with Asp/Glu residues) but suffers from poor blood-brain barrier (BBB) permeability.
- P14D transforms the basic secondary amine into a neutral urea moiety. This modification abolishes ionization at physiological pH, alters the hydrogen-bonding vector, and significantly enhances the scaffold's utility in designing inhibitors for serine proteases (e.g., Thrombin, Factor Xa) and specific GPCRs.

This guide objectively compares their physicochemical profiles, bioactive mechanisms, and experimental utility.^[1]

Physicochemical & Structural Comparison

The fundamental difference lies in the N1-substitution. The transition from an amine to a urea changes the electronic landscape of the molecule, affecting both solubility and ligand-protein binding kinetics.

Feature	Piperidine-4-carboxamide (P4C)	Piperidine-1,4-dicarboxamide (P14D)
Structure	Secondary Amine (Basic)	Urea (Neutral)
CAS No.	39546-32-2	5076-05-7 (Generic/Unsub.)
pKa (N1)	~10.8 (Highly Ionized at pH 7.4)	Neutral (Non-ionizable at pH 7.4)
LogP	-0.88 (Hydrophilic)	~ -0.5 to 0.2 (Variable by substitution)
H-Bond Donors	2 (Amide + Amine)	3 (Amide + Urea)
H-Bond Acceptors	2 (Amide O + Amine N)	3 (Amide O + Urea O + Urea N)
Primary Interaction	Ionic Salt Bridge (via protonated N1)	Bidentate H-Bonding (via Urea motif)
Permeability	Low (Paracellular transport dominant)	Moderate (Passive diffusion improved)

Pharmacological Profiles & Mechanisms[1]

A. Piperidine-4-carboxamide (P4C): The Ionic Anchor

Primary Bioactivity: GABA_A Receptor Partial Agonism & Enzyme Anchoring.

- Mechanism: P4C mimics the structure of

-aminobutyric acid (GABA) but in a conformationally restricted ring.[2] The protonated secondary amine (N1) mimics the ammonium group of GABA, allowing it to bind to the orthosteric site of the GABA_A receptor.

- Limitation: Despite high intrinsic affinity, P4C (Isonipecotic acid derivatives) exhibits poor CNS penetration due to its zwitterionic/charged nature at physiological pH.
- Scaffold Use: In enzyme inhibitors (e.g., Acetylcholinesterase), the N1 amine often forms a critical salt bridge with the catalytic anionic site (CAS), such as Asp74 in AChE.

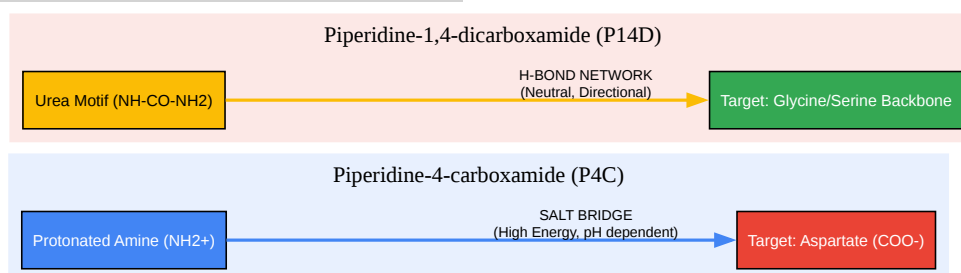
B. Piperidine-1,4-dicarboxamide (P14D): The Neutral H-Bond Networker

Primary Bioactivity: Serine Protease Inhibition (Thrombin, Factor Xa).

- Mechanism: The conversion of the N1-amine to a urea (1-carboxamide) creates a "donor-acceptor-donor" motif. This is crucial for binding in the S1 or S4 pockets of serine proteases.
 - Thrombin/Factor Xa: The urea oxygen acts as a hydrogen bond acceptor for backbone amides (e.g., Gly216 in Thrombin), while the urea NH groups act as donors to backbone carbonyls or active site water molecules.
- Advantage: The neutral urea moiety eliminates the desolvation penalty associated with burying a charged amine, often leading to improved binding enthalpy and better oral bioavailability.

C. Visualizing the Binding Mode Switch

Figure 1: Mechanistic switch from ionic anchoring (P4C) to neutral H-bond networking (P14D).



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Experimental Protocols

Protocol A: Synthesis of P14D from P4C (Urea Formation)

This protocol describes the conversion of the P4C scaffold into a P14D derivative, a common step in generating protease inhibitors.

Objective: Synthesize

-carbamoyl-piperidine-4-carboxamide.

Reagents:

- Piperidine-4-carboxamide (P4C) [CAS: 39546-32-2][[3](#)]
- Trimethylsilyl isocyanate (TMS-NCO) or Sodium Cyanate (NaOCN)
- Solvent: Dichloromethane (DCM) or Acetic Acid/Water (for NaOCN method)

Step-by-Step Workflow:

- Dissolution: Dissolve 1.0 eq of P4C in dry DCM under nitrogen atmosphere.
- Activation (Optional): If using NaOCN, adjust pH to ~4-5 using acetic acid.
- Addition: Add 1.2 eq of Trimethylsilyl isocyanate dropwise at 0°C.
 - Rationale: TMS-NCO is a mild electrophile that selectively reacts with the secondary amine to form the urea linkage without affecting the primary carboxamide.
- Reaction: Stir at room temperature for 4-12 hours. Monitor via TLC (Mobile phase: 10% MeOH in DCM).
- Quenching: Quench with saturated NH₄Cl solution.

- Isolation: Extract with EtOAc (x3). The product (P14D) will be in the organic layer due to increased lipophilicity compared to the starting amine.
- Purification: Recrystallize from Ethanol/Water.

Protocol B: Comparative Thrombin Inhibition Assay

Objective: Quantify the shift in bioactivity (IC₅₀) between P4C and P14D derivatives.

Assay Principle: Chromogenic hydrolysis of a specific substrate (e.g., S-2238) by Thrombin.

- Buffer Prep: 50 mM Tris-HCl, pH 7.4, 100 mM NaCl, 0.1% PEG-6000.
- Enzyme: Human Thrombin (0.5 nM final concentration).
- Substrate: Chromogenic substrate S-2238 (100 μ M final).
- Procedure:
 - Incubate Thrombin with varying concentrations (1 nM - 100 μ M) of P4C or P14D for 10 mins at 37°C.
 - Add S-2238 to initiate the reaction.
 - Measure Absorbance at 405 nm (release of p-nitroaniline) kinetically for 20 mins.
- Data Analysis: Plot V_{initial} vs. [Inhibitor]. Fit to the Morrison equation for tight-binding inhibitors or standard IC₅₀ curves.
 - Expected Result: P4C (parent) shows weak/no inhibition (IC₅₀ > 100 μ M) unless the pocket has a specific acidic residue. P14D derivatives typically show IC₅₀ in the low μ M to nM range due to the urea-mediated binding.

Synthesis & Application Workflow

The following diagram illustrates the logical flow from scaffold selection to drug candidate validation.

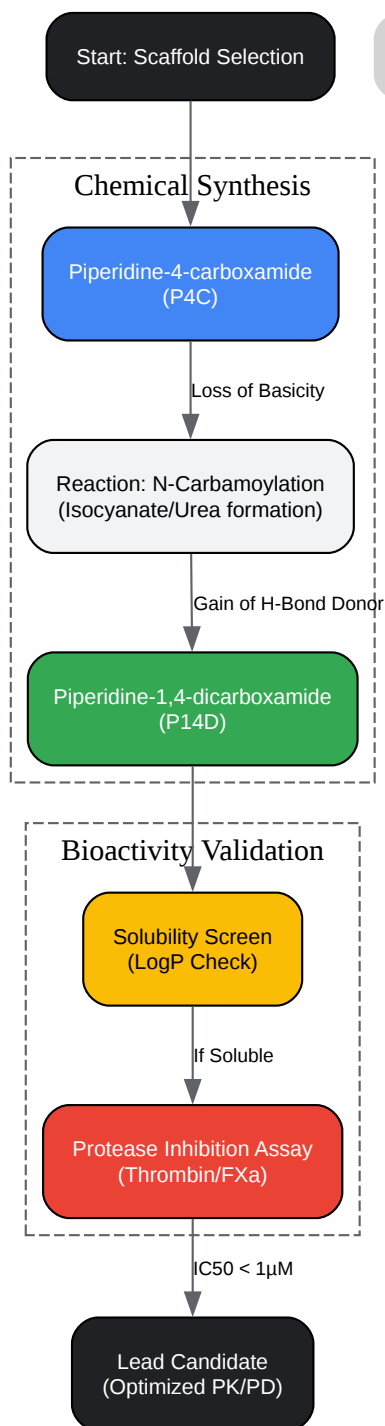


Figure 2: Development workflow transforming P4C into bioactive P14D inhibitors.

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